

# Technical Support Center: Purification of 3-Chloro-4-methoxybenzenesulfonyl Chloride

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## Compound of Interest

Compound Name:	3-Chloro-4-methoxybenzenesulfonyl chloride
Cat. No.:	B1357326

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This guide provides an in-depth technical resource for researchers, scientists, and drug development professionals on the purification of crude **3-Chloro-4-methoxybenzenesulfonyl chloride**. It is structured as a series of frequently asked questions and troubleshooting scenarios to directly address challenges encountered during experimental work.

## Initial Assessment & Safety First

Before any purification attempt, a thorough understanding of the compound's properties and safety hazards is paramount.

## FAQ: What are the key physical and safety properties of 3-Chloro-4-methoxybenzenesulfonyl chloride?

**3-Chloro-4-methoxybenzenesulfonyl chloride** is a solid, corrosive, and moisture-sensitive compound. Proper handling is critical to ensure laboratory safety and maintain the integrity of the material.

Table 1: Physical Properties of **3-Chloro-4-methoxybenzenesulfonyl chloride**

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub> O <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	241.09 g/mol	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[1]</a>
Boiling Point	352.16 °C at 760 mmHg	<a href="#">[2]</a>
Density	1.488 g/cm <sup>3</sup>	<a href="#">[2]</a>

#### Safety & Handling:

- Corrosive: Causes severe skin burns and eye damage.[\[1\]](#)[\[3\]](#)[\[4\]](#) Always wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[5\]](#)
- Moisture Sensitive: The sulfonyl chloride group is highly susceptible to hydrolysis. Contact with water or atmospheric moisture will decompose the compound into the corresponding 3-chloro-4-methoxybenzenesulfonic acid, releasing corrosive hydrochloric acid gas.[\[6\]](#)[\[7\]](#) All experiments should be conducted under anhydrous conditions, and the compound should be stored in a desiccator or under an inert atmosphere.[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Handling: All manipulations should be performed in a certified chemical fume hood.[\[9\]](#)[\[8\]](#) Have appropriate spill cleanup materials and quench solutions (e.g., a dilute solution of sodium bicarbonate) readily available.

## FAQ: What are the likely impurities in my crude sample?

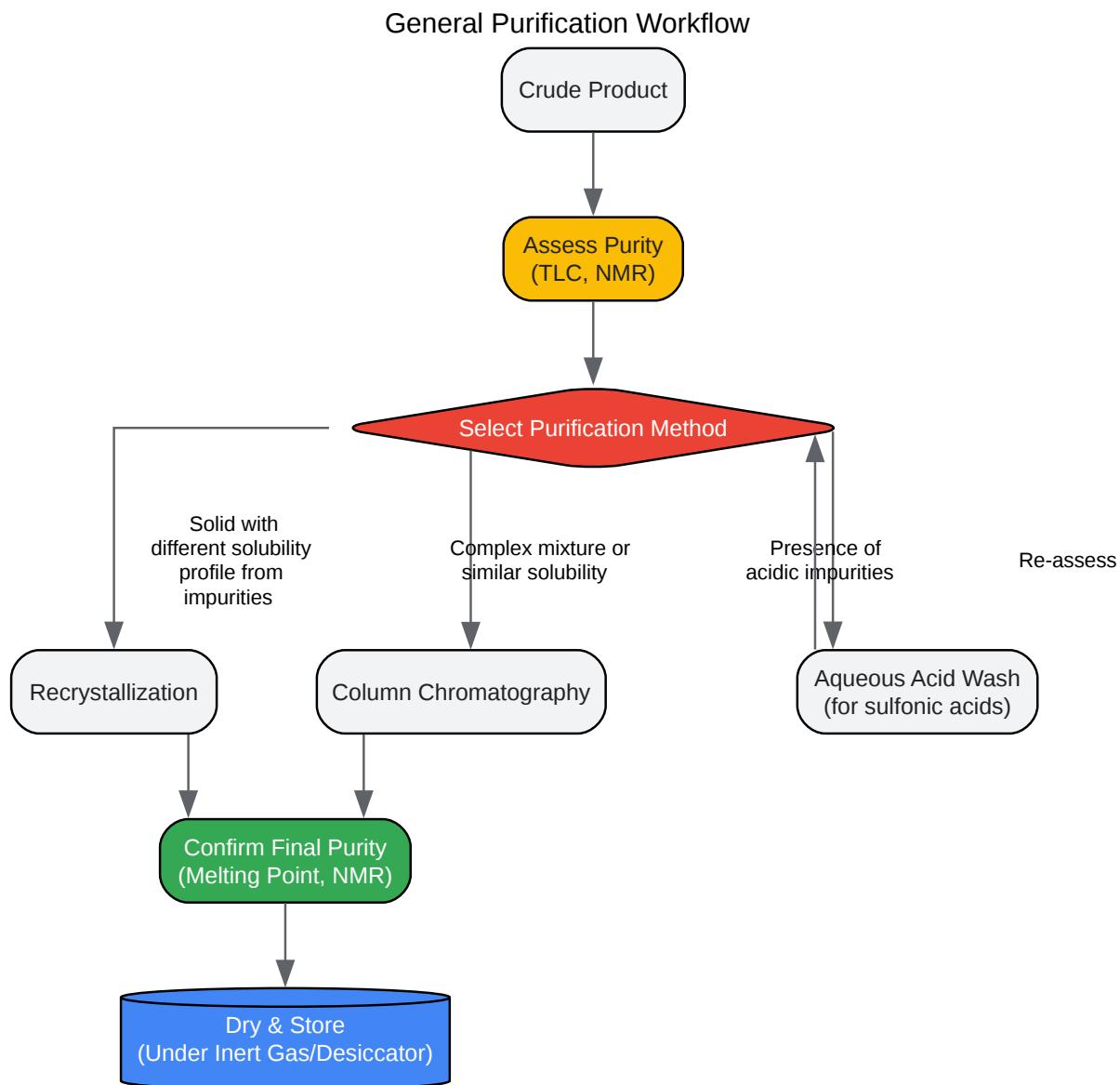
The nature of impurities depends heavily on the synthetic route. Common impurities may include:

- Starting Materials: Unreacted starting materials from the chlorosulfonation of 2-chloroanisole.
- Hydrolysis Product: 3-chloro-4-methoxybenzenesulfonic acid, formed from exposure to moisture.
- Isomeric Byproducts: Positional isomers formed during the synthesis.

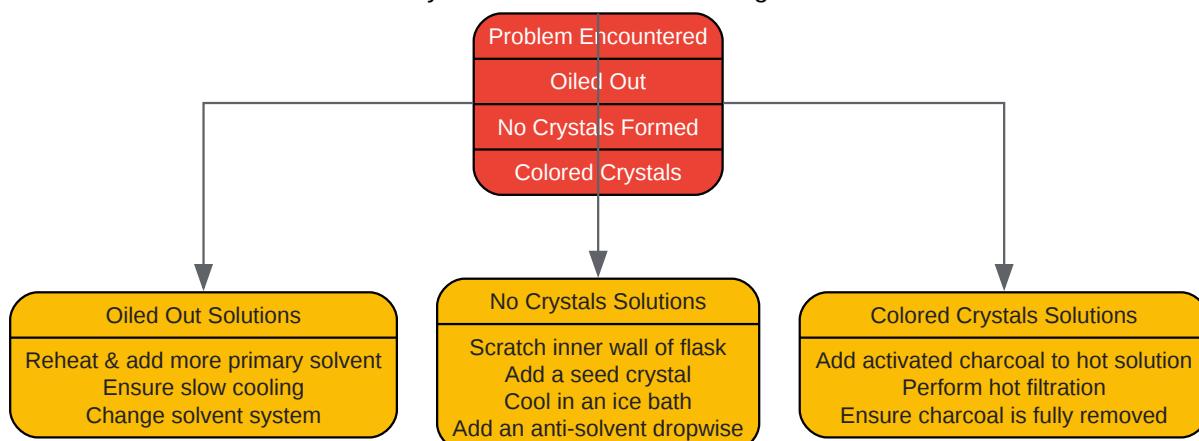
- Residual Acids: Strong acids like chlorosulfonic acid or sulfuric acid used in the synthesis.
- Colored Impurities: Often high molecular weight, conjugated byproducts that can be intensely colored even at low concentrations.

## Purification Strategy & Troubleshooting

The choice of purification method depends on the nature of the impurities, the scale of the reaction, and the required final purity.



## Recrystallization Troubleshooting Guide

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## References

- 1. [sigmaaldrich.com](http://sigmaaldrich.com) [sigmaaldrich.com]
- 2. 3-chloro-4-methoxybenzenesulfonyl chloride | 22952-43-8 [[chemnet.com](http://chemnet.com)]
- 3. [chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]
- 4. [tcichemicals.com](http://tcichemicals.com) [tcichemicals.com]
- 5. [echemi.com](http://echemi.com) [echemi.com]
- 6. [fishersci.com](http://fishersci.com) [fishersci.com]
- 7. [solubilityofthings.com](http://solubilityofthings.com) [solubilityofthings.com]
- 8. [staging.keyorganics.net](http://staging.keyorganics.net) [staging.keyorganics.net]
- 9. 4-Methoxybenzenesulfonyl chloride CAS#: 98-68-0 [[m.chemicalbook.com](http://m.chemicalbook.com)]
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